

Application Notes and Protocols for Field Trial Design Assessing Endothall Efficacy

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Compound of Interest

Compound Name: Aquathol

Cat. No.: B10799226

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Introduction

Endothall is a widely utilized contact herbicide for managing submersed aquatic weeds. Its efficacy is influenced by factors such as concentration, exposure time, and the target plant species. These application notes provide detailed protocols for designing and executing field trials to assess the efficacy of endothall-based herbicides in aquatic environments.

Endothall functions by inhibiting protein and lipid biosynthesis, leading to the disruption of plant cell membranes and subsequent cellular breakdown within 2 to 5 days. It is available in two primary formulations: a dipotassium salt and a mono(N,N-dimethylalkylamine) salt. The dipotassium salt is often favored in areas with significant fisheries due to its lower toxicity to aquatic organisms. Environmental factors such as water temperature, microbial activity, and water movement can significantly impact the herbicide's performance and persistence.

These protocols are designed to ensure the generation of robust and reproducible data for regulatory submissions and scientific publications.

Data Presentation

Quantitative data from field trials should be summarized to facilitate clear comparisons between treatment and control groups. The following tables provide templates for presenting key efficacy data.

Table 1: Efficacy of Dipotassium Endothall on Various Aquatic Weed Species

Target Weed Species	Effective Concentration (ppm)	Exposure Time	Control Level	Study Type
Hydrilla (Hydrilla verticillata)	1.0 - 3.0	48 - 72 hours	>93% biomass reduction	Field & Mesocosm
Lagarosiphon (Lagarosiphon major)	0.11 - 5.0	Weeks (at 16°C)	Eradication in whole water body	Field Trial
Hornwort (Ceratophyllum demersum)	Not specified	Not specified	Eradication in whole water body	Field Trial
Sago Pondweed (Potamogeton pectinatus)	0.3 - 0.4	84 hours	60% - 9	

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